

In-Depth Technical Guide: Health and Safety Information for 2-EthylNitrobenzene

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Compound of Interest

Compound Name: 2-EthylNitrobenzene

Cat. No.: B7770159

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier and adhere to all institutional and regulatory safety protocols before handling **2-ethylNitrobenzene**.

Chemical and Physical Properties

2-EthylNitrobenzene (CAS No. 612-22-6) is an aromatic nitro compound used as an intermediate in the synthesis of dyes, pesticides, and pharmaceuticals.^{[1][2]} Its physical and chemical properties are critical for understanding its behavior in a laboratory setting.

Property	Value	Reference(s)
CAS Number	612-22-6	[3][4]
Molecular Formula	C ₈ H ₉ NO ₂	[3]
Molecular Weight	151.16 g/mol	[3][4][5]
Appearance	Clear, yellow to light brown oily liquid	[2][3][6]
Melting Point	-13 to -10 °C	[3]
Boiling Point	234 - 236 °C (at 760 mmHg) 172-174 °C (at 18 mmHg)	[3]
Density	1.121 - 1.127 g/cm ³ at 25 °C	[3][5]
Flash Point	109 °C (228 °F) - Closed Cup	[3][5]
Solubility	Insoluble in water; Soluble in ethanol, acetone, and ether.	[2][6]
Refractive Index	n ₂₀ /D 1.537	[3][5]

Hazard Identification and Classification

2-Ethylnitrobenzene is classified as a hazardous substance. Below is a summary of its GHS classification and NFPA 704 rating for quick reference.

Globally Harmonized System (GHS) Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term	Category 3	H412: Harmful to aquatic life with long lasting effects

References:[\[4\]](#)[\[5\]](#)[\[7\]](#)

NEPA 704 Rating

Category	Rating	Description
Health (Blue)	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.
Flammability (Red)	1	Materials that require considerable preheating, under all ambient temperature conditions, before ignition and combustion can occur.
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.

Reference: This rating is based on available Safety Data Sheets. It is crucial to consult the specific SDS provided by the supplier for the most accurate information.

Toxicology and Health Effects

The primary health hazards associated with **2-ethylnitrobenzene** exposure are acute toxicity upon ingestion, irritation of the skin, eyes, and respiratory tract, and the potential for methemoglobinemia.[3][4][5]

Summary of Toxicological Data

Quantitative toxicological data such as median lethal dose (LD50) or lethal concentration (LC50) for **2-ethylnitrobenzene** are not readily available in published literature, with many safety data sheets noting "No data available".[3] However, the GHS classification as Acute Toxicity (Oral), Category 4, indicates an expected LD50 range of 300 to 2000 mg/kg for rats.

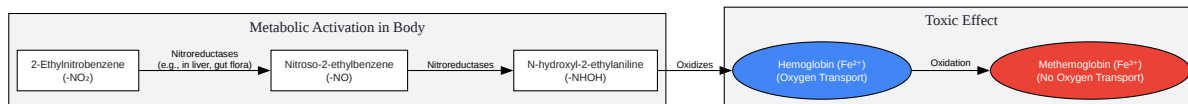
Absorption into the body, likely through inhalation, ingestion, or skin contact, can lead to the formation of methemoglobin.[3] This condition reduces the oxygen-carrying capacity of the blood, leading to cyanosis (bluish discoloration of the skin, lips, and nails), headache, dizziness, and weakness.[3] The onset of these symptoms may be delayed for 2 to 4 hours or more following exposure.[3]

Occupational Exposure Limits

There are currently no established specific Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH for **2-ethylnitrobenzene**. [3] In the absence of specific limits, exposure should be minimized through engineering controls, administrative controls, and the use of personal protective equipment. For context, the exposure limits for the related compound nitrobenzene are set at 1 ppm as an 8-hour TWA by both OSHA and ACGIH. [8]

Potential Toxicological Pathway: Nitroreduction and Methemoglobin Formation

The toxicity of many nitroaromatic compounds is linked to their metabolic reduction. The nitro group (-NO₂) can be enzymatically reduced in the body to form reactive intermediates like nitroso (-NO) and hydroxylamine (-NHOH) derivatives.[1][9] These intermediates, particularly the hydroxylamine, are capable of oxidizing the ferrous iron (Fe²⁺) in hemoglobin to its ferric state (Fe³⁺), forming methemoglobin, which cannot bind and transport oxygen.[3]

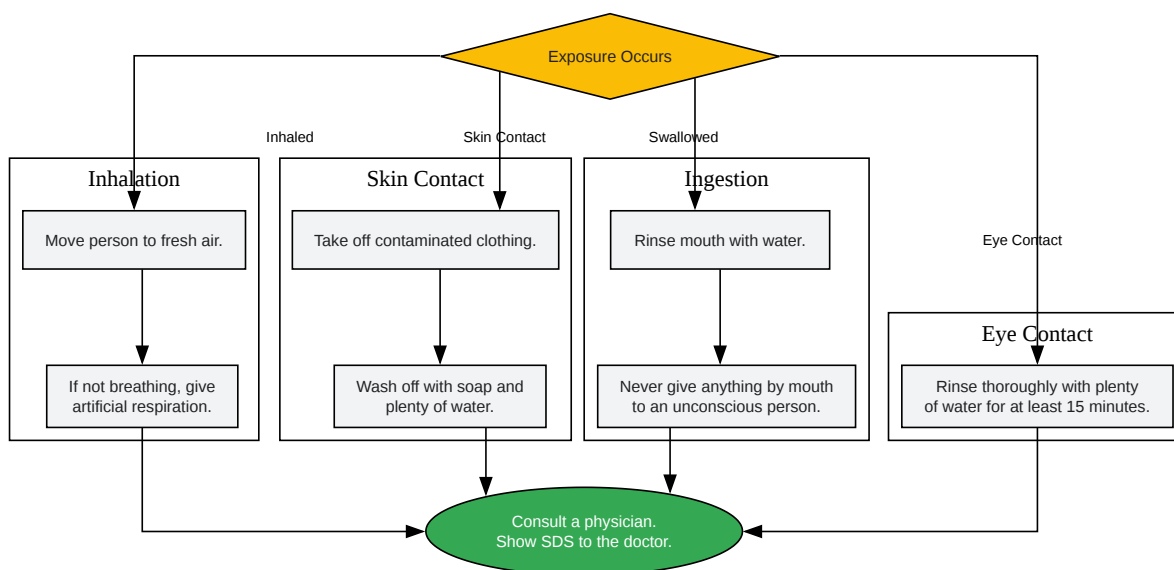


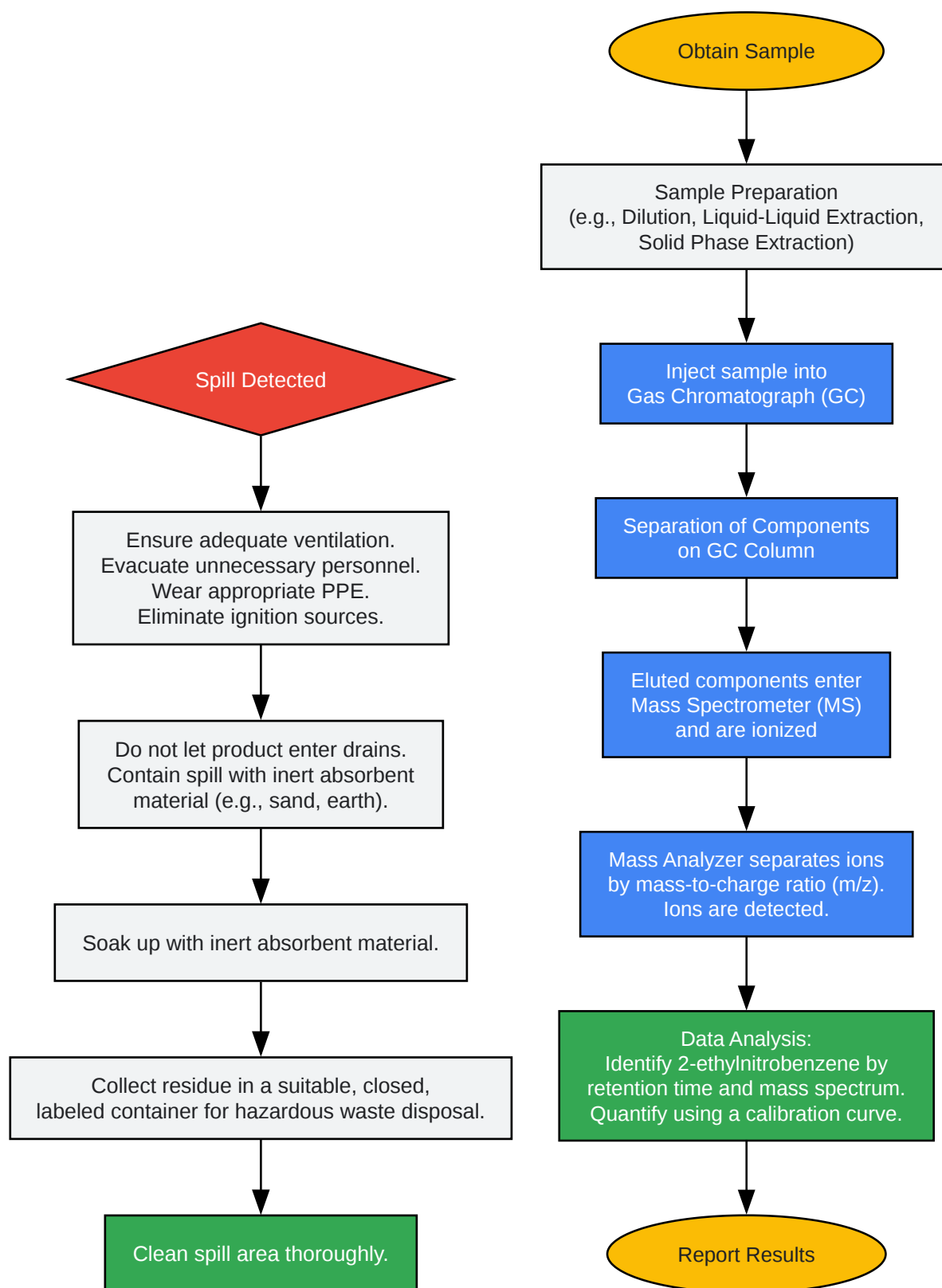
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Metabolic reduction of **2-ethylNitrobenzene** leading to methemoglobin formation.

Emergency and First Aid Procedures

Immediate action is required in case of exposure. The following diagram outlines the logical workflow for first aid.





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